

NI-42 purity and storage conditions

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Compound Focus: NI-42

Cat. No.: S537137

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NI-42 Technical Data Summary

The table below summarizes the key specifications for **NI-42** based on the supplier's information [1] and its Safety Data Sheet (SDS) [2].

Property	Specification / Value
CAS Number	1884640-99-6 [2] [1]
Molecular Formula	$C_{18}H_{15}N_3O_3S$ [1]
Molecular Weight	353.39 g/mol [1]
Purity	≥98% (by HPLC) [1]
Short-Term Storage	0°C [1]
Long-Term Storage	-20°C, in a desiccated environment [2] [1]
Storage Form	Powder [2]
Solubility	DMSO [1]

| **Hazard Statements** | H302: Harmful if swallowed. H410: Very toxic to aquatic life with long-lasting effects. [2] |

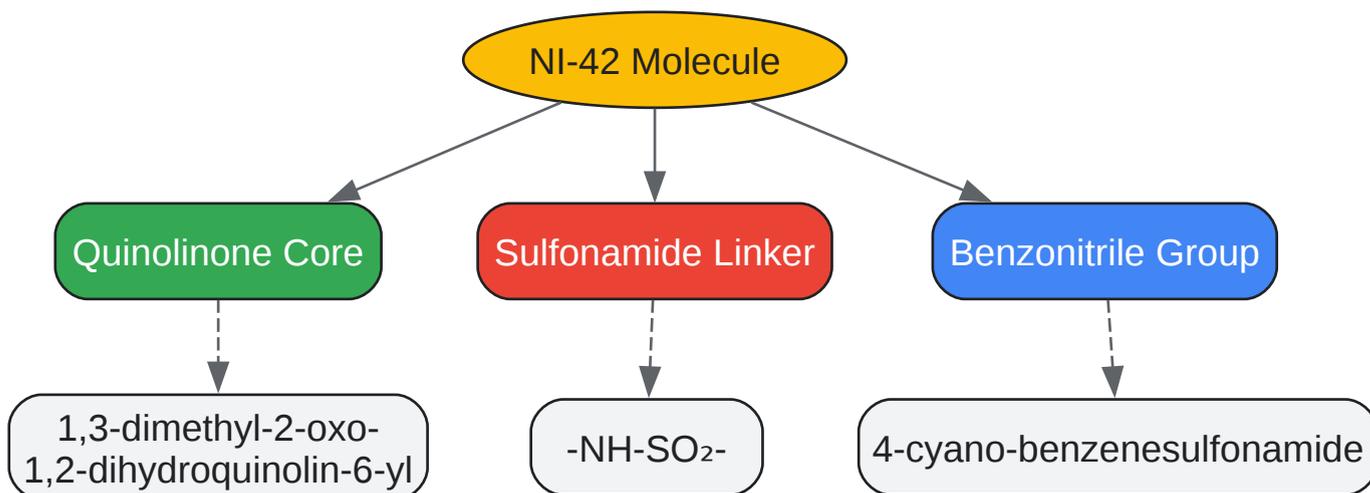
Storage & Handling Protocols

For safe handling and maintenance of **NI-42**'s stability, please adhere to the following protocols derived from its Safety Data Sheet [2]:

- **Storage Conditions:** The powder should be stored in a tightly sealed container. For long-term stability, keep it at **-20°C** in a cool, well-ventilated place. Short-term storage at **0°C** is also indicated. The container should be kept in a **desiccated** environment to prevent moisture absorption [2] [1].
- **Safe Handling Procedures:**
 - **Personal Protective Equipment (PPE):** Use safety goggles, protective gloves, and impervious clothing. Avoid skin contact and inhalation of dust or aerosols [2].
 - **Engineering Controls:** Work with the substance only in areas with adequate exhaust ventilation. Ensure that safety showers and eye-wash stations are accessible [2].
 - **Accidental Release:** Carefully collect spillage to avoid environmental release. Absorb spills with a liquid-binding material (e.g., diatomite) and decontaminate surfaces with alcohol. Dispose of all contaminated material according to local regulations [2].

Molecular Structure Diagram

The following diagram illustrates the structural relationship of **NI-42** based on its IUPAC name and SMILES representation [1]. This can help researchers visualize the core components of the molecule.



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Diagram 1: A structural breakdown of the **NI-42** molecule showing its core quinolinone ring, the connecting sulfonamide group, and the terminal benzonitrile modifier.

Experimental Context

NI-42 is a potent and selective small-molecule inhibitor of the Bromodomain and PHD Finger-containing (BRPF) proteins [1]. Inhibitors of this kind are valuable tools in epigenetic research, as BRPF proteins are readers of histone acetylation. The provided reference suggests its use is suitable for both cellular and in vivo studies to probe biological functions [1].

Important Limitations to Note

- **No Experimental Protocols:** The search results do not include detailed methodologies for experiments like cell culture treatment, animal studies, or biochemical assays using **NI-42**.
- **No Signaling Pathway Details:** There is insufficient information on the specific BRPF signaling pathways to generate a detailed pathway diagram.

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References

1. NI-42 supplier | CAS 1884640-99-6 | BRPF Inhibitor [aobious.com]
2. NI-42|1884640-99-6|MSDS [dcchemicals.com]

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